

# "structural confirmation of synthetic 9-O-Feruloyllariciresinol by X-ray crystallography"

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## Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B565530

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Despite a comprehensive search for scholarly articles, a specific publication detailing the X-ray crystallographic structure of synthetic **9-O-Feruloyllariciresinol** could not be located. Research on the structural elucidation of lignans is extensive; however, it appears that the single-crystal X-ray diffraction data for this particular synthetic compound has not been published or is not readily accessible in the public domain.

Structural determination of lignans, a diverse class of polyphenols, is crucial for understanding their biological activities and potential therapeutic applications. While techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy are commonly employed for the characterization of these molecules, X-ray crystallography provides the definitive three-dimensional arrangement of atoms in a crystalline state. This information is invaluable for confirming stereochemistry and understanding intermolecular interactions.

The synthesis of **9-O-Feruloyllariciresinol** involves the esterification of the 9-hydroxyl group of lariciresinol with ferulic acid. While the synthesis and spectroscopic characterization of various lariciresinol derivatives have been reported, the successful growth of single crystals of **9-O-Feruloyllariciresinol** suitable for X-ray diffraction analysis and the subsequent publication of its crystal structure remain elusive in the available scientific literature.

Without a specific research article providing the crystallographic data for synthetic **9-O-Feruloyllariciresinol**, a detailed comparison guide with quantitative data tables, experimental

protocols for X-ray crystallography, and comparative analysis with other techniques for this specific compound cannot be constructed.

## General Methodologies for Structural Elucidation of Lignans

For researchers interested in the structural confirmation of similar synthetic compounds, a general workflow would typically involve the following experimental protocols:

### 1. Synthesis and Purification:

- The initial step is the chemical synthesis of the target compound, in this case, **9-O-Feruloyllariciresinol**.
- Following synthesis, the crude product must be purified to a high degree, typically using chromatographic techniques such as column chromatography or High-Performance Liquid Chromatography (HPLC). The purity of the compound is essential for both spectroscopic analysis and crystallization.

### 2. Spectroscopic Analysis:

- NMR Spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HSQC, HMBC): Provides detailed information about the chemical structure, including the connectivity of atoms and the stereochemistry of the molecule.
- Mass Spectrometry (MS): Determines the molecular weight and elemental composition of the compound.
- Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule.
- UV-Vis Spectroscopy: Provides information about the electronic transitions within the molecule.

### 3. Single-Crystal X-ray Crystallography:

- Crystallization: The purified compound is dissolved in a suitable solvent or solvent system and allowed to crystallize slowly. This can be achieved through various methods such as

slow evaporation, vapor diffusion, or cooling. Finding the right crystallization conditions can be a trial-and-error process.

- **Data Collection:** A suitable single crystal is mounted on a goniometer and irradiated with X-rays. The diffraction pattern is recorded on a detector.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods or Patterson methods and refined to obtain the final atomic coordinates and molecular structure.

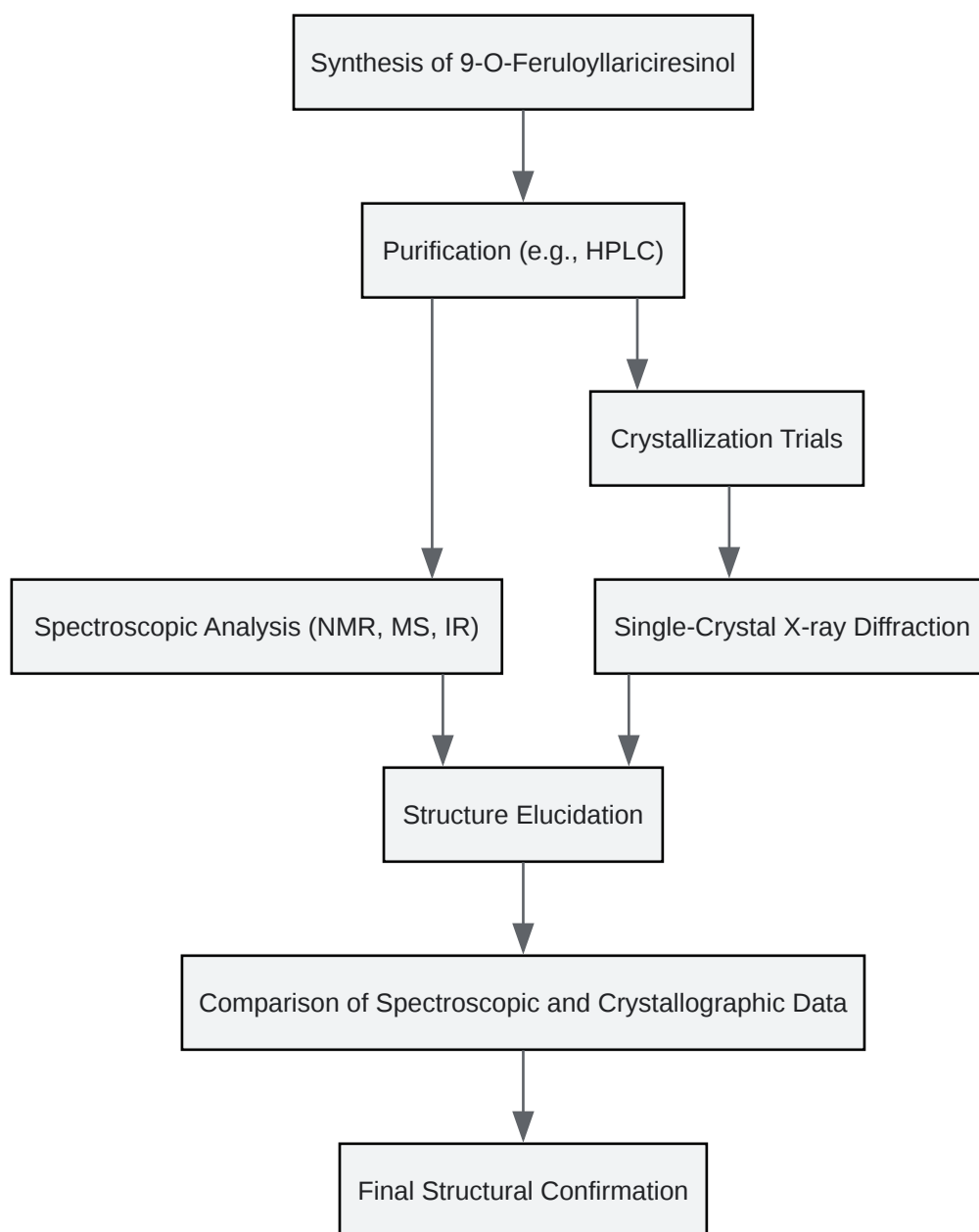
## Comparison of Analytical Techniques

A comparison of these techniques for the structural elucidation of a hypothetical synthetic lignan is presented below.

Analytical Technique	Information Provided	Advantages	Limitations
X-ray Crystallography	Precise 3D atomic arrangement, bond lengths, bond angles, stereochemistry, intermolecular interactions.	Provides unambiguous structural determination.	Requires a suitable single crystal, which can be difficult to obtain. Provides information on the solid-state conformation only.
NMR Spectroscopy	Connectivity of atoms, stereochemistry, conformation in solution.	Non-destructive, provides information about the molecule in its solution state.	Can be complex to interpret for large or conformationally flexible molecules. Does not provide precise bond lengths and angles.
Mass Spectrometry	Molecular weight, elemental composition, fragmentation patterns.	High sensitivity, requires very small amounts of sample.	Does not provide information about the 3D structure or stereochemistry.
IR Spectroscopy	Presence of functional groups.	Relatively simple and fast technique.	Provides limited information on the overall molecular structure.

## Experimental Workflow for Structural Confirmation

The logical workflow for the complete structural confirmation of a synthetic compound like **9-O-Feruloyllariciresinol** is illustrated in the following diagram.



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